

# 3-(Difluoromethoxy)benzaldehyde physical properties

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## Compound of Interest

Compound Name: 3-(Difluoromethoxy)benzaldehyde

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## Technical Guide: 3-(Difluoromethoxy)benzaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties of **3-(Difluoromethoxy)benzaldehyde**, a key building block in medicinal chemistry and materials science. This document outlines its physicochemical characteristics, provides standardized experimental protocols for their determination, and includes relevant spectral data for characterization.

## Core Physical Properties

**3-(Difluoromethoxy)benzaldehyde** is a colorless to pale yellow liquid at room temperature.[\[1\]](#) A summary of its key physical and chemical properties is presented in the table below for easy reference.

Property	Value
CAS Number	85684-61-3
Molecular Formula	C <sub>8</sub> H <sub>6</sub> F <sub>2</sub> O <sub>2</sub>
Molecular Weight	172.13 g/mol <a href="#">[2]</a>
Appearance	Clear colorless to pale yellow liquid <a href="#">[1]</a>
Boiling Point	226.0 ± 30.0 °C at 760 mmHg
Density	1.3 ± 0.1 g/cm <sup>3</sup>
Refractive Index	1.4920-1.4970 @ 20°C <a href="#">[1]</a>
Flash Point	88.1 ± 19.4 °C
Melting Point	Not available (liquid at room temperature)
Solubility	Soluble in many organic solvents; very slightly soluble in water. <a href="#">[3]</a>

## Experimental Protocols

The following sections detail standardized methodologies for the determination of the key physical properties of **3-(Difluoromethoxy)benzaldehyde**.

### Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and efficient method for determining the boiling point of a small liquid sample is the capillary method using a Thiele tube or a similar heating block.[\[4\]](#)[\[5\]](#)[\[6\]](#)

#### Apparatus:

- Thiele tube or aluminum heating block
- Thermometer (calibrated)
- Small test tube (fusion tube)

- Capillary tube (sealed at one end)
- Heat source (Bunsen burner or heating mantle)
- Sample of **3-(Difluoromethoxy)benzaldehyde**

Procedure:

- A small amount of **3-(Difluoromethoxy)benzaldehyde** (a few drops) is placed into the fusion tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the fusion tube.
- The fusion tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil or silicone oil) or an aluminum heating block.
- The apparatus is heated gently. As the temperature rises, air trapped in the capillary tube will slowly bubble out.
- Upon reaching the boiling point, a rapid and continuous stream of bubbles will emerge from the capillary tube.
- The heat source is removed, and the apparatus is allowed to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

## Measurement of Density (Pycnometer Method)

The density of a liquid is its mass per unit volume. The pycnometer method is a precise technique for determining the density of liquids.[\[1\]](#)[\[7\]](#)[\[8\]](#)

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance (accurate to  $\pm 0.0001$  g)
- Constant temperature water bath
- Sample of **3-(Difluoromethoxy)benzaldehyde**
- Distilled water
- Acetone (for cleaning)

#### Procedure:

- The pycnometer is thoroughly cleaned with a suitable solvent (e.g., acetone), dried, and weighed accurately on an analytical balance ( $m_1$ ).
- The pycnometer is filled with distilled water and placed in a constant temperature bath (e.g., 20°C) until it reaches thermal equilibrium. The water level is adjusted to the mark, and the pycnometer is reweighed ( $m_2$ ).
- The pycnometer is emptied, dried, and then filled with **3-(Difluoromethoxy)benzaldehyde**.
- The filled pycnometer is brought to the same constant temperature in the water bath, the liquid level is adjusted, and it is weighed again ( $m_3$ ).
- The density of the sample ( $\rho_{\text{sample}}$ ) is calculated using the following formula:

$$\rho_{\text{sample}} = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$$

where  $\rho_{\text{water}}$  is the known density of water at the experimental temperature.

## Measurement of Refractive Index (Abbe Refractometer)

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material. It is a characteristic property and is often used for identification and purity assessment. An Abbe refractometer is commonly used for this measurement.[\[9\]](#)

**Apparatus:**

- Abbe refractometer
- Constant temperature water bath connected to the refractometer
- Sample of **3-(Difluoromethoxy)benzaldehyde**
- Soft tissue and a suitable solvent (e.g., acetone or ethanol) for cleaning

**Procedure:**

- The refractometer is calibrated using a standard liquid with a known refractive index.
- The prism of the refractometer is cleaned with a soft tissue and a suitable solvent and allowed to dry.
- A few drops of **3-(Difluoromethoxy)benzaldehyde** are placed on the surface of the measuring prism.
- The prisms are closed and locked.
- The instrument is adjusted until the boundary line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.
- The refractive index is read from the instrument's scale. The temperature should be maintained at a constant value (e.g., 20°C) by the circulating water bath and recorded.

## Spectral Data and Analysis

Spectroscopic data is crucial for the structural elucidation and confirmation of **3-(Difluoromethoxy)benzaldehyde**.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon and hydrogen framework of a molecule.

<sup>13</sup>C NMR Spectrum: A <sup>13</sup>C NMR spectrum of **3-(Difluoromethoxy)benzaldehyde** has been reported.[10] The spectrum was acquired in deuterated chloroform (CDCl<sub>3</sub>) with tetramethylsilane (TMS) as the internal standard.[10]

Experimental Protocol for NMR Spectroscopy:

- Sample Preparation: Approximately 10-20 mg of **3-(Difluoromethoxy)benzaldehyde** is dissolved in about 0.6-0.7 mL of deuterated chloroform (CDCl<sub>3</sub>) containing 0.03% v/v tetramethylsilane (TMS) in a clean, dry NMR tube.[11]
- Instrument Parameters (General):
  - Spectrometer: A high-field NMR spectrometer (e.g., 400 MHz or higher).
  - <sup>1</sup>H NMR: Spectral width of approximately 0-12 ppm, pulse angle of 30-45°, and a sufficient number of scans to obtain a good signal-to-noise ratio.
  - <sup>13</sup>C NMR: Spectral width of approximately 0-200 ppm, proton-decoupled, and a larger number of scans due to the lower natural abundance of <sup>13</sup>C.

## Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **3-(Difluoromethoxy)benzaldehyde** will show characteristic absorption bands for the aldehyde, aromatic ring, and the difluoromethoxy group.

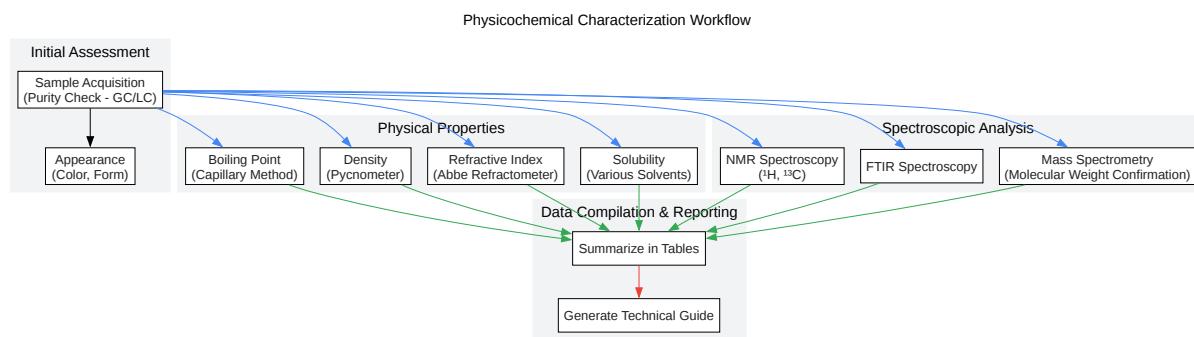
Experimental Protocol for FTIR Spectroscopy (Liquid Film):

- Sample Preparation: A drop of neat **3-(Difluoromethoxy)benzaldehyde** is placed between two potassium bromide (KBr) or sodium chloride (NaCl) salt plates to form a thin liquid film. [12]
- Instrument Parameters (General):
  - Spectrometer: A Fourier-transform infrared (FTIR) spectrometer.
  - Scan Range: Typically 4000-400 cm<sup>-1</sup>.

- Resolution: 4 cm<sup>-1</sup>.
- Scans: 16-32 scans are co-added to improve the signal-to-noise ratio.
- A background spectrum of the clean salt plates is recorded and subtracted from the sample spectrum.

## Logical Workflow for Physicochemical Characterization

The following diagram illustrates a logical workflow for the comprehensive physicochemical characterization of a liquid organic compound like **3-(Difluoromethoxy)benzaldehyde**.



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Caption: A flowchart outlining the key steps in the physicochemical characterization of **3-(Difluoromethoxy)benzaldehyde**.

## Safety and Handling

**3-(Difluoromethoxy)benzaldehyde** is harmful if swallowed, in contact with skin, or if inhaled. It causes skin and serious eye irritation and may cause respiratory irritation.[9]

Precautionary Measures:

- Wear protective gloves, protective clothing, eye protection, and face protection.
- Use only in a well-ventilated area or under a chemical fume hood.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Wash hands thoroughly after handling.
- Store in a cool, dry, well-ventilated place away from incompatible substances such as strong oxidizing agents.

In case of accidental exposure, follow standard first-aid procedures and seek medical attention if irritation or other symptoms persist.

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• To cite this document: BenchChem. [3-(Difluoromethoxy)benzaldehyde physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1301624#3-difluoromethoxy-benzaldehyde-physical-properties>]

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